

Discovery and history of 3-Methylsalicylic acid

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Compound of Interest

Compound Name: 3-Methylsalicylic Acid

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An In-depth Technical Guide to **3-Methylsalicylic Acid**: Discovery, Synthesis, and Applications

Introduction

3-Methylsalicylic acid, also known by its systematic name 2-Hydroxy-3-methylbenzoic acid or as o-cresotic acid, is an aromatic organic compound with the chemical formula $C_8H_8O_3$.^{[1][2]} It is a white, crystalline solid that serves as a significant intermediate in the chemical industry, particularly in the synthesis of dyes and pharmaceuticals.^{[3][4]} Structurally, it is a derivative of salicylic acid with a methyl group substituted at the 3-position on the benzene ring.^[5] This guide provides a comprehensive overview of the history, physicochemical properties, synthesis, and biological significance of **3-Methylsalicylic acid**, tailored for researchers and professionals in drug development and chemical synthesis.

While the precise date and discoverer of **3-Methylsalicylic acid** are not as clearly documented as for its parent compound, salicylic acid, its synthesis history is intrinsically linked to the development of carboxylation reactions in the mid-19th century. The most prominent method for its production, the Kolbe-Schmitt reaction, was developed and refined during this era, enabling the synthesis of various hydroxybenzoic acids from phenols. This methodology remains the cornerstone of industrial production for **3-Methylsalicylic acid**.^[3]

Physicochemical and Spectroscopic Data

3-Methylsalicylic acid is a white to slightly reddish crystalline solid.^[5] It is soluble in polar organic solvents like methanol and in basic water.^{[1][6]} Its key properties are summarized below for easy reference.

Table 1: Physicochemical Properties of 3-Methylsalicylic Acid

Property	Value	References
CAS Number	83-40-9	[1][2][6]
Molecular Formula	C ₈ H ₈ O ₃	[2][5][6]
Molecular Weight	152.15 g/mol	[2][6][7]
Melting Point	163-169 °C	[2][6][8]
Appearance	White to pale pink/light orange powder/crystal	[2][5][8]
Purity	≥ 96.0% (Assay/GC)	[6][8]
Solubility	Water: 1.5 g/L (20 °C); Methanol: Soluble 5%	[5][6]
pKa	2.99 (at 25 °C)	[5]

Table 2: Spectroscopic Data for 3-Methylsalicylic Acid

Spectrum Type	Key Shifts / Peaks	References
¹ H NMR (400 MHz, DMSO-d ₆)	δ (ppm): 15.81, 7.595, 7.064, 6.546, 2.112	[9]
¹³ C NMR	Spectral data available	[10]
IR (nujol mull)	Spectral data available	[9]
Mass Spectrometry (MS)	340 spectra available in mzCloud database	[11]
InChI Key	WHSXTWFYRGOBGO-UHFFFAOYSA-N	[1][6][10]

Synthesis and Experimental Protocols

The primary industrial synthesis of **3-Methylsalicylic acid** is achieved via the Kolbe-Schmitt reaction.^{[1][3]} This method involves the carboxylation of o-cresol. Other synthesis strategies, such as directed ortho-lithiation and halogen-metal exchange, have also been explored for producing substituted salicylic acids.^[12]

Kolbe-Schmitt Synthesis (Gas-Solid Phase Method)

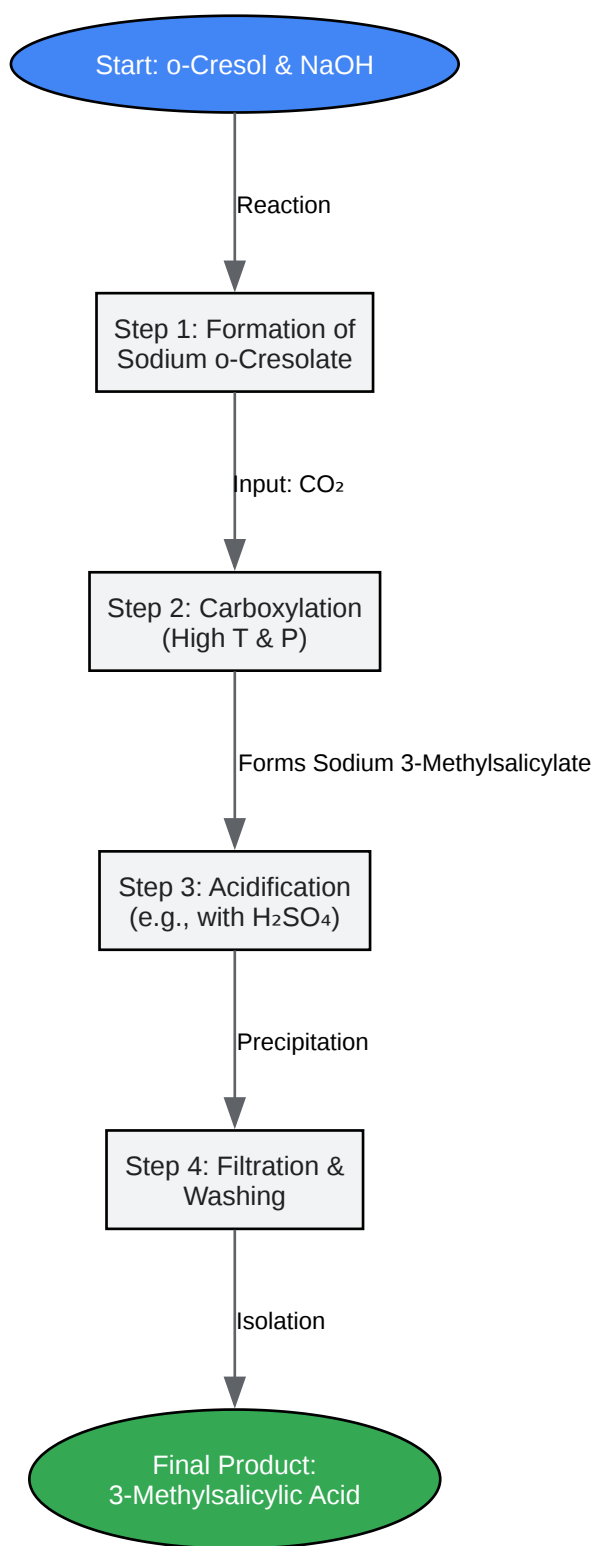
This is the most traditional and widely used method for producing **3-Methylsalicylic acid**.^[3] The process involves three main steps: the formation of sodium o-cresolate, the carboxylation of this salt, and finally, acidification to yield the final product.

Experimental Protocol:

- Formation of Sodium o-Cresolate:
 - React solid o-cresol with a stoichiometric amount of sodium hydroxide in a suitable reactor.
 - The reaction is typically carried out in the absence of a solvent. The removal of water is critical, as its presence can negatively impact the yield of the subsequent carboxylation step.^[3]
- Carboxylation:
 - The dried sodium o-cresolate powder is transferred to a high-pressure reactor (autoclave).
 - The reactor is heated to a temperature of 398–448 K (125–175 °C).^[3]
 - Pressurize the reactor with carbon dioxide (CO₂) to 0.5–1.5 MPa.^[3]
 - Maintain these conditions with constant agitation for 5–7 hours to allow the carboxylation reaction to proceed, forming sodium 3-methylsalicylate.^[3]
- Acidification and Isolation:
 - After the reaction is complete, cool the reactor and release the pressure.
 - Dissolve the resulting sodium 3-methylsalicylate salt in water.

- Acidify the aqueous solution with a strong mineral acid, such as sulfuric acid or hydrochloric acid, until the pH is acidic, leading to the precipitation of **3-Methylsalicylic acid**.
- Collect the precipitate by filtration.
- Wash the collected solid with cold water to remove any remaining salts and impurities.
- Dry the purified product. Recrystallization from a suitable solvent like dichloroethane can be performed for higher purity.[\[13\]](#)

Below is a diagram illustrating the workflow for the Kolbe-Schmitt synthesis of **3-Methylsalicylic acid**.



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Figure 1: Workflow for the Kolbe-Schmitt Synthesis.

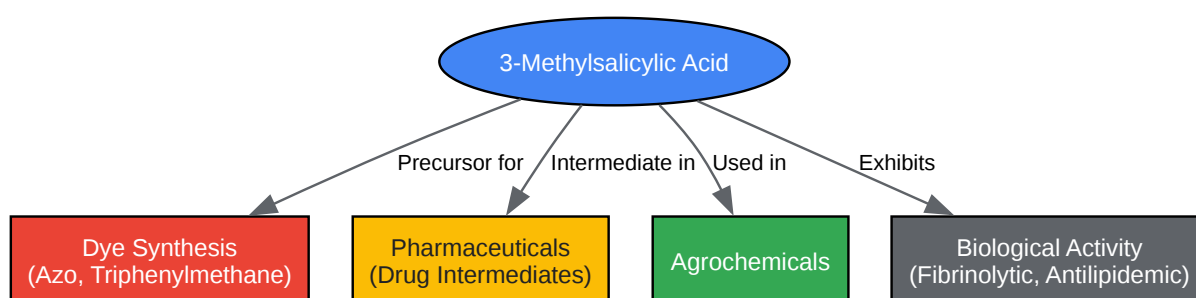
Biological Activity and Applications

3-Methylsalicylic acid is not only a crucial chemical intermediate but also exhibits notable biological activities. It is recognized for its fibrinolytic activity in human plasma, where it functions by activating the body's fibrinolytic system.[5][14] Additionally, it has been described as a long-acting salicylate derivative with antilipidemic properties, capable of lowering plasma free fatty acids and cholesterol.[5][15]

Its primary applications stem from its role as a versatile precursor in organic synthesis.[4]

- **Dye Industry:** It is a key intermediate in the manufacturing of various dyes, including azo and triphenylmethane dyes.[3][4]
- **Pharmaceuticals:** The compound serves as a building block for more complex pharmaceutical agents.[2] For instance, it has been used in the synthesis of hydroxymethylmexiletine, a major metabolite of the antiarrhythmic drug mexiletine.[16]
- **Agrochemicals:** It is utilized in the production of various agrochemicals.[2]
- **Research:** In plant biology, derivatives of salicylic acid are studied for their role in inducing systemic acquired resistance (SAR), a plant's defense mechanism against pathogens.[13]

The diagram below illustrates the relationships between **3-Methylsalicylic acid** and its primary application areas.



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Figure 2: Key Application Areas of **3-Methylsalicylic Acid**.

Conclusion

3-Methylsalicylic acid is a compound of significant industrial and research interest. Its history is rooted in the foundational developments of organic synthesis, with the Kolbe-Schmitt reaction remaining a robust and relevant method for its production. The quantitative data presented provides a clear summary of its key characteristics for laboratory and industrial use. With applications spanning from the creation of vibrant dyes to its role as a precursor for life-saving pharmaceuticals, and its inherent biological activities, **3-Methylsalicylic acid** will continue to be a focal point for professionals in chemical synthesis and drug development.

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